

A Comprehensive Technical Guide to the Safe Handling of Titanium(IV) Isopropoxide

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Compound of Interest

Compound Name: *Titanium(IV) propoxide*

Cat. No.: *B8795742*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for titanium(IV) isopropoxide, a flammable and moisture-sensitive compound frequently used in materials science and organic synthesis. Adherence to these protocols is critical for ensuring laboratory safety and minimizing environmental impact.

Chemical and Physical Properties

Titanium(IV) isopropoxide, also known as tetraisopropyl titanate, is a colorless to light-yellow liquid.^{[1][2]} Its key physical and chemical properties are summarized below.

| Property | Value | Reference |
|------------------------|---|-----------|
| CAS Number | 546-68-9 | [2][3] |
| Molecular Formula | C ₁₂ H ₂₈ O ₄ Ti | [4] |
| Boiling Point | 232 °C | [1] |
| Flash Point | 41 °C - 46 °C (closed cup) | [1][2][5] |
| Relative Density | 0.96 at 25°C | [1] |
| Vapor Pressure | 1.33 hPa at 63°C | [1] |
| Relative Vapor Density | 0.98 (Air = 1.0) | [1] |
| Freezing Point | 14 – 17 °C | [1] |

Hazard Identification and Classification

Titanium(IV) isopropoxide is classified as a hazardous substance with the following primary concerns:

- **Flammable Liquid and Vapor:** It is a flammable liquid and its vapors can form explosive mixtures with air.[6][7] Vapors may travel to a source of ignition and flash back.[5][8]
- **Serious Eye Irritation:** Causes serious eye irritation upon contact.[1][3][6]
- **Skin Irritation:** May cause skin irritation and dermatitis.[2][6]
- **Respiratory Tract Irritation:** Inhalation of vapors may cause respiratory tract irritation.[2]
- **Central Nervous System (CNS) Depression:** May cause drowsiness or dizziness.[1][2][3] Ingestion of large amounts can also lead to CNS depression.[2]
- **Moisture Sensitive:** Reacts with moist air and water, which can produce flammable isopropyl alcohol.[4][9]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling titanium(IV) isopropoxide to prevent exposure.[\[4\]](#)

| PPE Component | Specification | Rationale |
|------------------------|---|---|
| Eye Protection | Chemical safety goggles or a face shield. [4] Contact lenses should not be worn. [9] | Protects against splashes and vapors that can cause serious eye irritation. [4] |
| Hand Protection | Neoprene or nitrile rubber gloves. [4] [9] | Prevents skin contact and potential irritation or dermatitis. [2] [4] |
| Body Protection | Flame-retardant and antistatic protective clothing. [4] | Shields against accidental splashes and potential fire hazards. [4] |
| Respiratory Protection | A NIOSH-certified organic vapor (black cartridge) respirator should be used if ventilation is inadequate or exposure limits are exceeded. [7] [9] | Protects against the inhalation of harmful vapors. |

Safe Handling and Storage Protocols

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[4\]](#)
- Facilities must be equipped with an eyewash station and a safety shower in the immediate vicinity of any potential exposure.[\[2\]](#)[\[4\]](#)[\[9\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- All equipment used during handling and transfer must be properly grounded and bonded to prevent static discharge.[\[1\]](#)[\[2\]](#)[\[9\]](#)

Handling Procedures

A meticulous approach is necessary for the safe handling of titanium(IV) isopropoxide.

Experimental Protocol: Transfer of Titanium(IV) Isopropoxide

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Verify that an eyewash station and safety shower are accessible.[\[2\]](#)[\[9\]](#)
 - Don the required PPE: chemical safety goggles, flame-retardant lab coat, and neoprene or nitrile rubber gloves.[\[4\]](#)[\[9\]](#)
 - Clear the work area of all ignition sources, including hot plates, open flames, and spark-producing equipment.[\[1\]](#)[\[3\]](#)[\[8\]](#)
- Inert Atmosphere:
 - If the procedure is sensitive to moisture, ensure the reaction vessel is dry and under an inert atmosphere (e.g., nitrogen or argon).[\[3\]](#)
- Transfer:
 - Ground and bond the source container and the receiving vessel before initiating the transfer.[\[1\]](#)[\[2\]](#)
 - Use only non-sparking tools for opening and closing containers.[\[1\]](#)[\[7\]](#)[\[9\]](#)
 - Slowly transfer the required amount of titanium(IV) isopropoxide using a dry syringe or cannula. Avoid splashing.
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Post-Transfer:
 - Wipe down any minor spills immediately with an inert absorbent material (e.g., vermiculite, sand).[\[2\]](#)[\[6\]](#)

- Properly seal and store the titanium(IV) isopropoxide container.
- Decontaminate any equipment that has come into contact with the chemical.
- Wash hands thoroughly with soap and water after handling.[\[3\]](#)[\[6\]](#)[\[9\]](#)

Storage

- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[2\]](#)[\[6\]](#)[\[9\]](#)
- Keep containers tightly closed and protected from moisture.[\[2\]](#)[\[3\]](#)[\[9\]](#)
- Store in a designated flammables area.[\[2\]](#)[\[7\]](#)[\[8\]](#)
- Protect containers from physical damage.[\[6\]](#)

Emergency Procedures

First Aid Measures

| Exposure Route | First Aid Protocol |
|----------------|---|
| Inhalation | Remove the person to fresh air and keep them comfortable for breathing.[1][2] If not breathing, give artificial respiration.[2] Seek immediate medical attention.[9] |
| Skin Contact | Take off immediately all contaminated clothing.[1] Rinse the skin with plenty of water for at least 15 minutes.[2] If skin irritation persists, get medical advice.[6] |
| Eye Contact | Rinse cautiously with water for several minutes.[1] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[2][5] Get immediate medical advice/attention.[1][9] |
| Ingestion | Do NOT induce vomiting.[2] If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[2] Call a poison center or a doctor if you feel unwell.[1] |

Fire and Explosion

- Extinguishing Media: Use water spray, dry powder, foam, or carbon dioxide.[1] Alcohol-resistant foam is also effective.[4][7] Do not use a direct stream of water.[4]
- Firefighting Procedures: Firefighters should wear self-contained breathing apparatus and full protective clothing.[1][7] Use a water spray to cool exposed containers.[8][9]
- Hazards: Vapors are heavier than air and may travel a considerable distance to an ignition source and flash back.[5][6] Containers may explode when heated.[7][8] Hazardous decomposition products in case of fire include toxic fumes, carbon monoxide, and carbon dioxide.[1][5][8]

Accidental Release

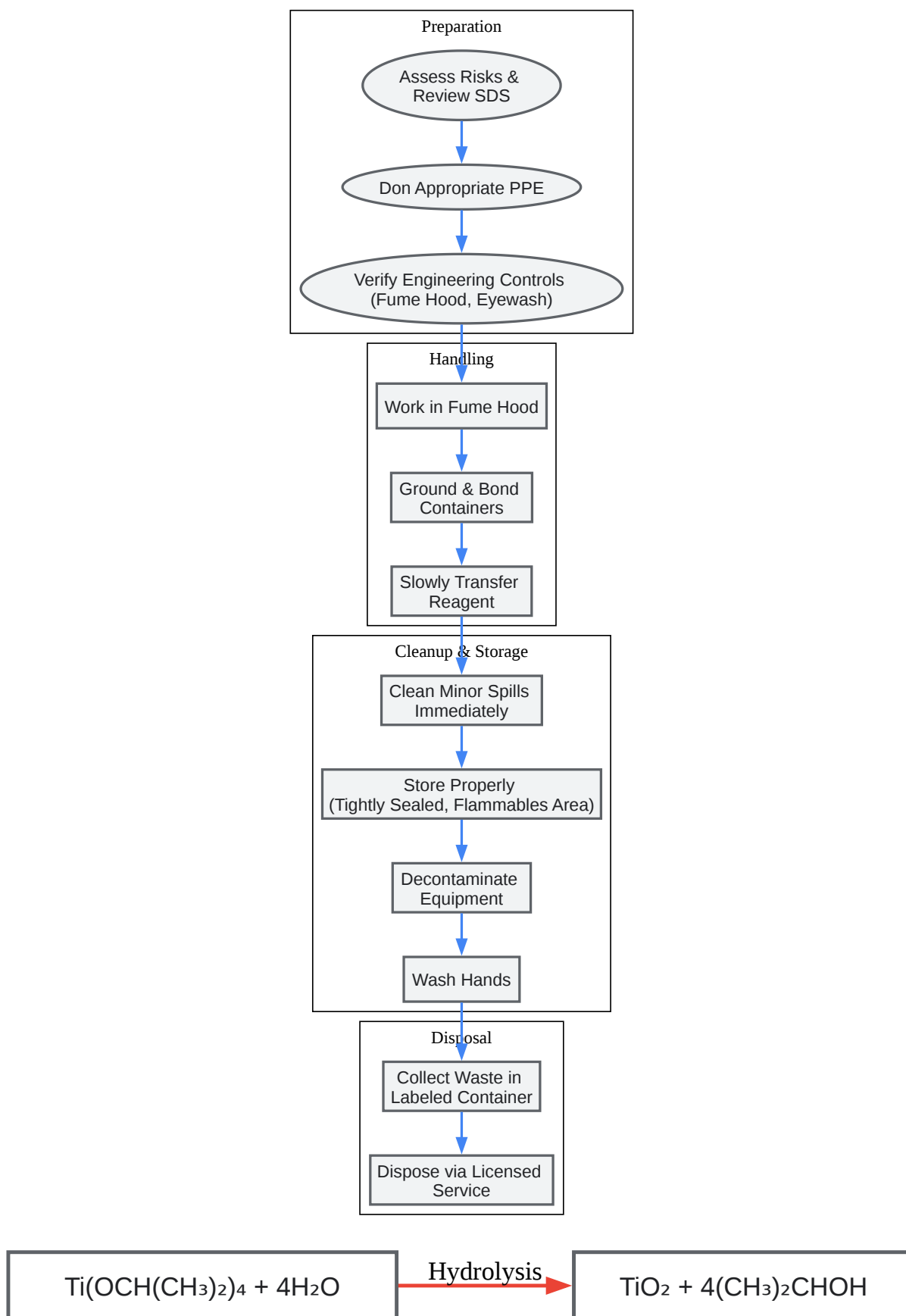
- Spill Response:

- Eliminate all ignition sources immediately.[4][6]
- Ventilate the spillage area.[1][4]
- Do not attempt to take action without suitable protective equipment.[1]
- Absorb the spill with an inert material such as vermiculite, sand, or earth.[2][6]
- Collect the absorbed material into a suitable, labeled container for disposal.[4][6]
- Avoid runoff into sewers and public waters.[2][9]

Disposal Considerations

Dispose of waste in accordance with local, state, and federal regulations.[1][5] Waste material is considered hazardous and should be handled by a licensed disposal service.[4] Do not dispose of down the drain.[3] Empty containers may retain product residue and can be dangerous; do not cut, drill, grind, or weld on or near them.[2][6]

Visual Diagrams



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